

An In-depth Technical Guide to N-phenyl-p-phenylenediamine Sulfate

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Compound of Interest

Compound Name: 4-Aminodiphenylamine sulfate

Cat. No.: B1585081

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Abstract

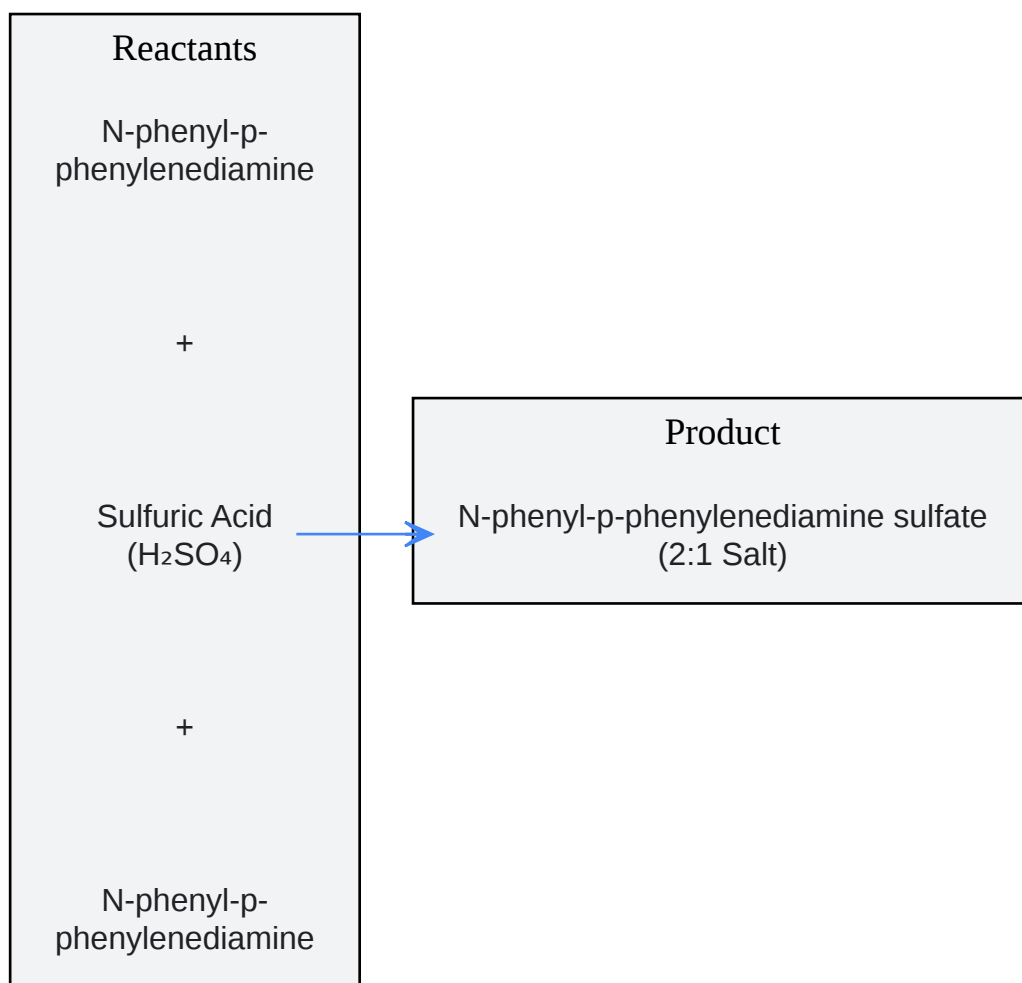
N-phenyl-p-phenylenediamine sulfate is an aromatic amine salt primarily utilized as a precursor, or primary intermediate, in the formulation of permanent oxidative hair dyes. Structurally, it is the sulfate salt of N-phenyl-p-phenylenediamine, typically existing as a 2:1 complex of the amine with sulfuric acid. Its function in hair coloring is to react with a coupling agent in the presence of an oxidizing agent, such as hydrogen peroxide, to form large, colored polymeric molecules within the hair cortex, resulting in a permanent color change. While effective, its use is subject to regulatory limits due to its potential for skin sensitization and other toxicological concerns. This document provides a comprehensive overview of its molecular structure, physicochemical properties, proposed synthesis and analytical methodologies, and its mechanism of action in oxidative dyeing.

Molecular Structure and Identification

N-phenyl-p-phenylenediamine sulfate (CAS No: 4698-29-7) is the salt formed from the reaction of N-phenyl-p-phenylenediamine with sulfuric acid. The most common stoichiometry is a 2:1 salt, where two molecules of the organic amine associate with one molecule of sulfuric acid.[1] [2] The IUPAC name for this specific salt is bis(N-phenylbenzene-1,4-diamine) sulfate.[2]

The parent compound, N-phenyl-p-phenylenediamine (also known as 4-aminodiphenylamine), is an aromatic amine containing a primary and a secondary amine group at the para positions

of a benzene ring, with one amino group being part of a diphenylamine moiety.



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Caption: Logical relationship of reactants to product.

Physicochemical and Toxicological Properties

The properties of N-phenyl-p-phenylenediamine sulfate are summarized below. Data is compiled from various chemical databases and safety assessments.^{[1][2][3]}

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	4698-29-7	[1]
Molecular Formula	C ₂₄ H ₂₆ N ₄ O ₄ S	[1][2]
Molecular Weight	466.6 g/mol	[2]
Appearance	White to off-white crystalline powder	[4]
Boiling Point (est.)	354.7 °C @ 760 mm Hg	[1]
Water Solubility (est.)	0.1049 mg/L @ 25 °C	[1]
logP (o/w) (est.)	1.287	[1]

Table 2: Toxicological Data

Parameter	Value	Species	Source
Acute Oral LD ₅₀	464 - 1,000 mg/kg	Rat	[5]
GHS Hazard H301	Toxic if swallowed (22.2% of notifications)	-	[2][3]
GHS Hazard H302	Harmful if swallowed (75% of notifications)	-	[2][3]
GHS Hazard H317	May cause an allergic skin reaction (88.9% of notifications)	-	[2][3]
GHS Hazard H319	Causes serious eye irritation (94.4% of notifications)	-	[2][3]
GHS Hazard H400	Very toxic to aquatic life (52.8% of notifications)	-	[2][3]
CIR Conclusion	Safe for use in hair dyes up to 1.7% (as free base)	Human	[3]

Experimental Protocols

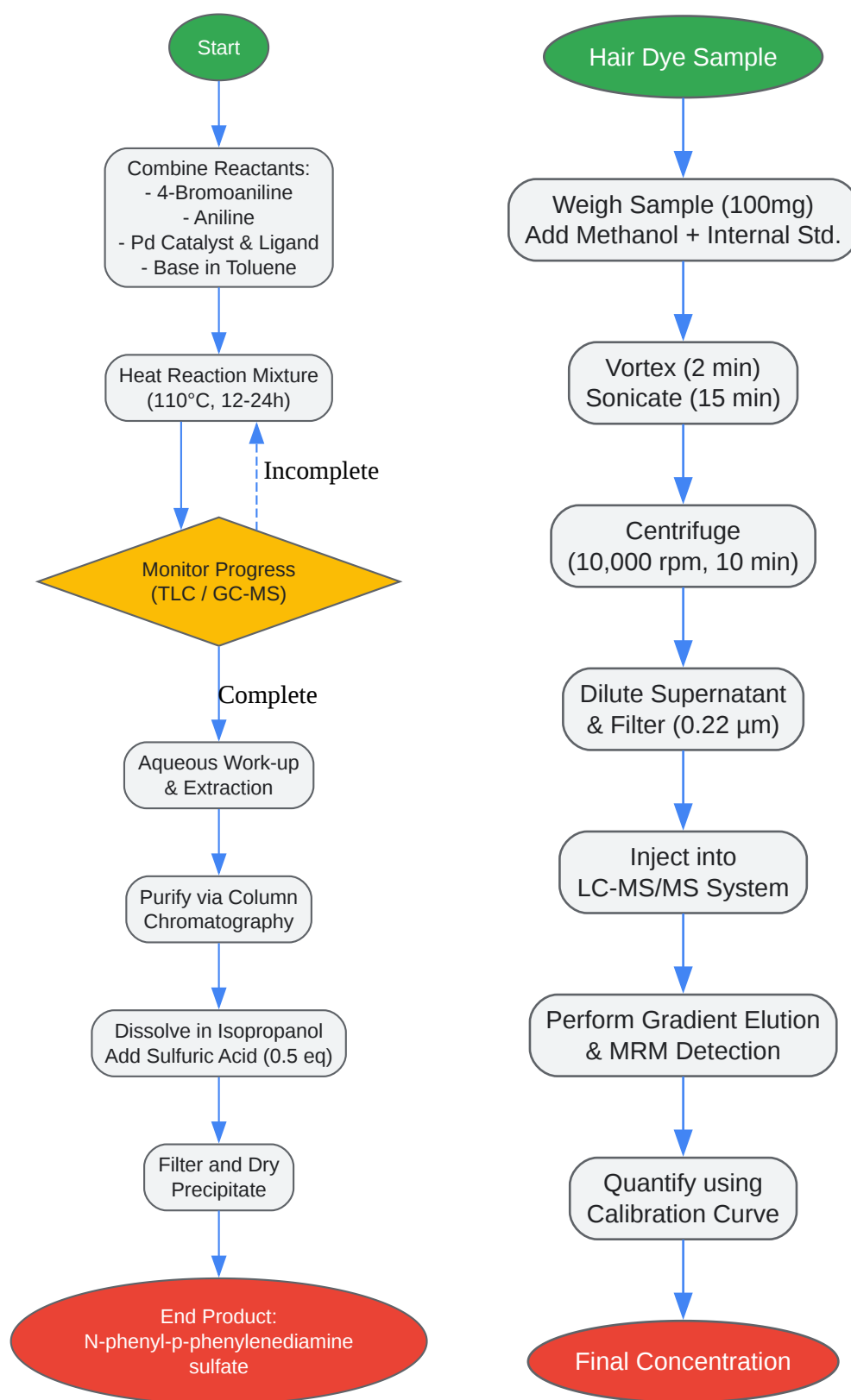
Detailed experimental protocols for the synthesis and analysis of N-phenyl-p-phenylenediamine sulfate are not readily available in public literature. The following sections provide representative protocols based on established chemical principles for related compounds.

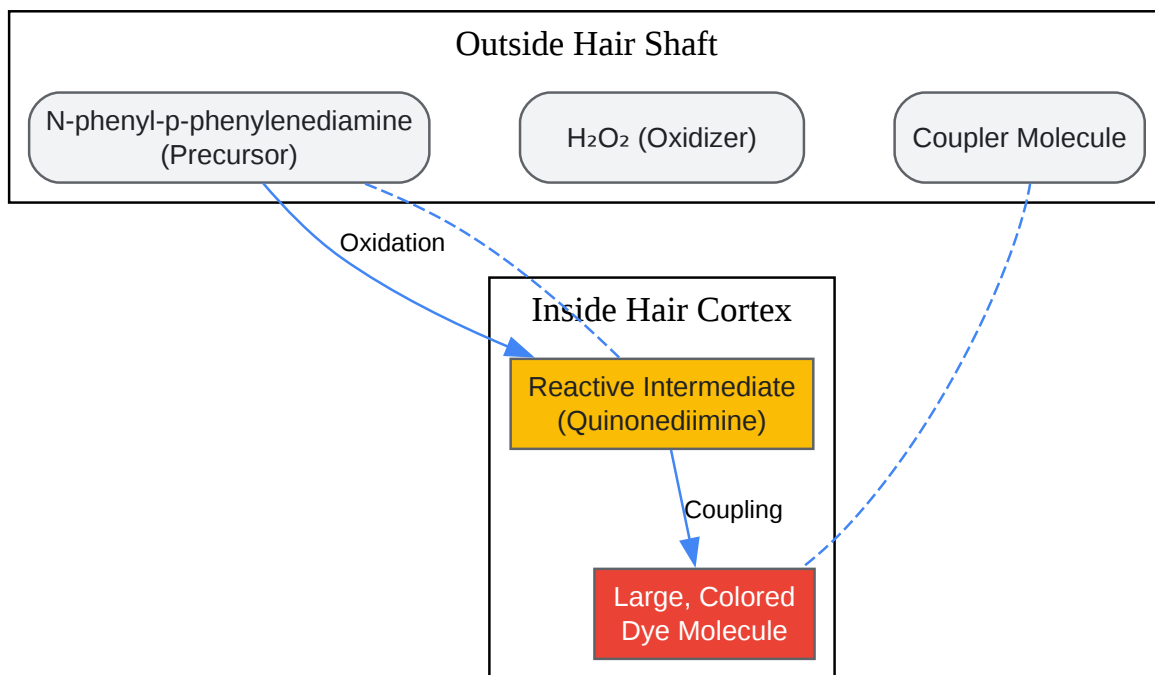
Proposed Synthesis of N-phenyl-p-phenylenediamine

The synthesis of the parent amine can be achieved via several methods, most commonly through transition metal-catalyzed cross-coupling reactions such as the Buchwald-Hartwig amination or the Ullmann condensation. The workflow involves the coupling of an aniline derivative with a protected p-phenylenediamine precursor, followed by deprotection and salt formation.

Protocol: Synthesis via Buchwald-Hartwig Amination

- **Reaction Setup:** In a nitrogen-purged glovebox, add 4-bromoaniline (1.0 eq), aniline (1.2 eq), a palladium catalyst such as $\text{Pd}_2(\text{dba})_3$ (0.02 eq), a suitable phosphine ligand like Xantphos (0.04 eq), and a base such as sodium tert-butoxide (1.4 eq) to a dry Schlenk flask.
- **Solvent Addition:** Add anhydrous toluene to the flask via syringe.
- **Reaction:** Seal the flask and heat the mixture to 100-110 °C with vigorous stirring for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or GC-MS.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and filter through a pad of Celite® to remove the catalyst.
- **Extraction:** Transfer the filtrate to a separatory funnel and wash sequentially with saturated aqueous ammonium chloride solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude N-phenyl-p-phenylenediamine.
- **Purification:** Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient.
- **Salt Formation:** Dissolve the purified N-phenyl-p-phenylenediamine (2.0 eq) in isopropanol. Slowly add a stoichiometric amount of concentrated sulfuric acid (1.0 eq) while stirring. The N-phenyl-p-phenylenediamine sulfate salt will precipitate.
- **Isolation:** Collect the precipitate by vacuum filtration, wash with cold isopropanol, and dry under vacuum to yield the final product.





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- To cite this document: BenchChem. [An In-depth Technical Guide to N-phenyl-p-phenylenediamine Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585081#n-phenyl-p-phenylenediamine-sulfate-molecular-structure]

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